

monobutyltin oxide chemical structure and properties

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Compound of Interest

Compound Name: Monobutyltin oxide

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Monobutyltin Oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Monobutyltin oxide (MBTO) is an organotin compound with a wide range of industrial applications.^[1] It is an amorphous, white powder that is largely insoluble in water and organic solvents, but dissolves in bases, alkalis, and mineral acids.^[1] This versatile compound is primarily utilized as a catalyst in various chemical reactions and as a stabilizer in the production of plastics.^{[1][2]} This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, applications, and safety considerations of **monobutyltin oxide**.

Chemical Structure

Monobutyltin oxide is an organometallic compound with the chemical formula $C_4H_{10}O_2Sn$.^[1]^{[3][4]} The structure consists of a tin (Sn) atom bonded to one butyl group ($-C_4H_9$) and having oxide and hydroxide functionalities. Its chemical structure can be represented as a polymeric network where tin atoms are linked by oxygen atoms.

Physicochemical Properties

A summary of the key physicochemical properties of **monobutyltin oxide** is presented in the table below.

Property	Value	References
CAS Number	2273-43-0	[2] [3] [4]
Molecular Formula	C ₄ H ₁₀ O ₂ Sn	[1] [2] [3] [4]
Molecular Weight	208.83 g/mol	[2] [4]
Appearance	White to off-white amorphous powder or crystal	[1] [2] [3]
Melting Point	Decomposes at high temperature	[4]
Boiling Point	> 350 °C	[2]
Density	1.46 g/cm ³	
Solubility in Water	0.317 mg/L at 20 °C (practically insoluble)	
Solubility in Organic Solvents	Insoluble	[1]
Solubility in Other Solvents	Soluble in bases, alkalis, and mineral acids	[1]
Vapor Pressure	24.4 Pa at 25 °C	

Synthesis of Monobutyltin Oxide

Monobutyltin oxide can be synthesized through several methods. A common laboratory and industrial-scale synthesis involves the hydrolysis of monobutyltin trichloride.

Experimental Protocol: Synthesis via Hydrolysis of Monobutyltin Trichloride

This protocol describes a common method for the synthesis of **monobutyltin oxide**.

Materials:

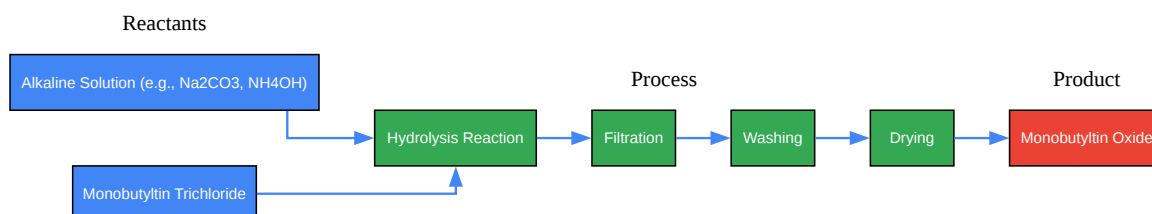
- Monobutyltin trichloride
- Sodium carbonate (Na_2CO_3)[5]
- Ammonia water (20%)
- Deionized water
- Surfactant (e.g., chitosan modified imidazoline ampholytic surfactant and quaternized polyvinyl alcohol)[6]
- Organic solvent[6]

Procedure:

- Prepare a solution of sodium carbonate in deionized water in a reaction vessel.
- Add ammonia water to the sodium carbonate solution and heat the mixture to 50 °C with stirring.
- In a separate container, dilute the surfactant with deionized water. Add a portion of this diluted surfactant to the reaction vessel.
- Slowly add monobutyltin trichloride to the reaction mixture.[6]
- Maintain the reaction at a constant temperature for a specified period (e.g., 2-4 hours) to allow for the hydrolysis to complete.[6]
- Cool the reaction mixture to room temperature.[6]
- Filter the resulting precipitate, which is the crude **monobutyltin oxide**. [6]
- Wash the crude product with deionized water until the filtrate is neutral.[6]
- Dry the purified **monobutyltin oxide** under reduced pressure at 80 °C for 12 hours.[6]

Another synthesis route involves the reaction of tetrabutyltin with tin tetrachloride.[6] This reaction produces a mixture of monobutyltin trichloride and dibutyltin dichloride, which are then

separated based on their boiling points.[6] The purified monobutyltin trichloride is then hydrolyzed under alkaline conditions to yield **monobutyltin oxide**.



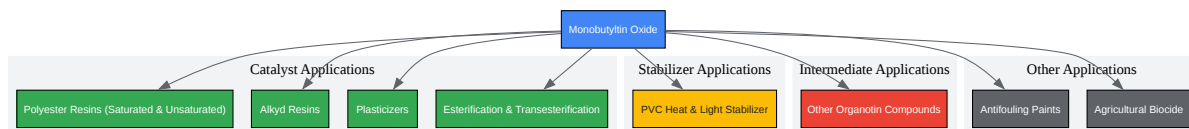
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Synthesis workflow for **monobutyltin oxide**.

Applications of Monobutyltin Oxide

Monobutyltin oxide's primary utility lies in its catalytic activity and stabilizing properties.

- **Catalyst:** It is extensively used as a catalyst in the production of saturated and unsaturated polyester resins.[3][7] These resins are key components in powder coatings, coil coatings, insulating varnishes, and gel coats.[3] MBTO is also employed in the synthesis of alkyd resins, plasticizers, and in esterification and transesterification reactions. A key advantage is that it becomes incorporated into the final product, eliminating the need for neutralization or filtration. This can shorten reaction times and allow for lower reaction temperatures.[8]
- **PVC Stabilizer:** **Monobutyltin oxide** serves as a heat and light stabilizer for polyvinyl chloride (PVC).[7] It helps to prevent the degradation of PVC when exposed to high temperatures and UV radiation, thereby extending the lifespan of PVC products.[7]
- **Chemical Intermediate:** It acts as an intermediate in the synthesis of other organotin compounds.[2][7]
- **Other Applications:** **Monobutyltin oxide** is also used in the formulation of antifouling paints and as a biocide in some agricultural applications.[2]



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Key application areas of **monobutyltin oxide**.

Toxicology and Safety

While **monobutyltin oxide** has numerous industrial uses, it is important to be aware of its potential health and environmental effects.

Aspect	Description	References
Acute Toxicity	Toxic if swallowed or in contact with skin.[9] Toxic if inhaled.[9] LD50 (Intravenous, mouse): 180 mg/kg.[9][10]	
Irritation	Causes skin irritation and serious eye irritation.[9] Not thought to be a respiratory irritant, but inhalation of dust may cause discomfort.[11]	
Chronic Effects	Subchronic exposure to organotin compounds may be toxic to the central nervous, immune, and renal systems, as well as the liver and skin.[11] Limited evidence suggests that long-term occupational exposure may have cumulative health effects.[11]	
Environmental Effects	Very toxic to aquatic life with long-lasting effects.[10] Organotin compounds can persist in the environment and bioaccumulate.[7][12]	

Handling and Safety Precautions:

- Use in a well-ventilated area.[9]
- Wear appropriate personal protective equipment, including gloves, safety goggles, and a respirator, to prevent skin contact, eye contact, and inhalation.[9][12]
- Avoid creating dust.
- Store in a cool, dry, and well-ventilated area away from heat sources and oxidizing agents.[3]

- Proper disposal is crucial to prevent environmental contamination.[7]

Conclusion

Monobutyltin oxide is a commercially significant organotin compound with a well-established role as a catalyst and stabilizer. Its unique properties make it valuable in the production of a wide array of polymers and coatings. However, its potential toxicity necessitates strict adherence to safety protocols during handling and disposal to mitigate risks to human health and the environment. Further research into the development of safer alternatives continues to be an area of interest.

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References

- 1. BNT Chemicals | MBTO – Monobutyltin Oxide [bnt-chemicals.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Monobutyltin Oxide | CAS: 2273-43-0 | ViaCat 4100 [vestachem.com]
- 4. jiushengchem.com [jiushengchem.com]
- 5. Monobutyltin oxide | 51590-67-1 [chemicalbook.com]
- 6. Preparation method of monobutyltin oxide - Eureka | Patsnap [eureka.patsnap.com]
- 7. atamankimya.com [atamankimya.com]
- 8. Mono-butyl tin oxide (MBTO) | CAS 2273-43-0 | COnnect Chemicals [connectchemicals.com]
- 9. Monobutyltin Oxide, Mono Butyl Tin Oxide Manufacturers, with SDS [mubychem.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. chemneo.com [chemneo.com]

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